

Personal protective equipment for handling KB-R7943 mesylate

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Compound of Interest

Compound Name: KB-R7943 mesylate

Cat. No.: B1662221

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Essential Safety and Handling Guide for KB-R7943 Mesylate

This document provides immediate safety, operational, and disposal guidance for laboratory personnel handling **KB-R7943 mesylate**. It is intended for researchers, scientists, and professionals in drug development.

Personal Protective Equipment (PPE)

Given the absence of a specific Safety Data Sheet (SDS), a conservative approach to personal protective equipment is mandatory. The minimum required PPE for handling **KB-R7943 mesylate** is outlined below.

PPE Category	Minimum Requirement	Rationale
Hand Protection	Double-layered nitrile gloves	Provides protection against incidental contact. Change gloves immediately if contaminated.
Eye Protection	Safety goggles with side shields	Protects eyes from splashes and airborne particles of the compound.
Face Protection	Face shield (in addition to goggles)	Required when handling significant quantities or when there is a risk of splashing.
Body Protection	Fire-resistant laboratory coat	Protects skin and clothing from spills.
Footwear	Closed-toe shoes	Prevents injuries from spills and dropped objects.
Respiratory Protection	N95 respirator or higher	Recommended when handling the powdered form to avoid inhalation.

Operational Plan: Handling and Storage

2.1. Engineering Controls:

- Work in a well-ventilated laboratory.
- Use a chemical fume hood when handling the solid compound or preparing stock solutions to minimize inhalation exposure.

2.2. Handling Procedures:

- Weighing: Tare a balance with a weighing paper or boat. Carefully add the desired amount of **KB-R7943 mesylate** powder.

- Dissolving: Prepare stock solutions by dissolving the compound in a suitable solvent, such as DMSO.
- Aliquoting: Divide the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.

2.3. Storage:

- Store the solid compound and stock solutions in a tightly sealed container.
- For long-term storage of stock solutions (up to 6 months), use a -80°C freezer.^[1]
- For short-term storage (up to 1 month), a -20°C freezer is sufficient.^[1]
- Ensure containers are clearly labeled with the compound name, concentration, and date of preparation.

Disposal Plan

- Contaminated Materials: All disposable materials that have come into contact with **KB-R7943 mesylate**, such as pipette tips, tubes, and gloves, should be collected in a designated hazardous waste container.
- Liquid Waste: Unused stock solutions and experimental media containing the compound should be collected in a labeled hazardous waste bottle for chemical waste.
- Disposal Method: Follow your institution's and local regulations for the disposal of chemical waste. Do not pour down the drain.

Experimental Protocols

Detailed Protocol: Preparation of KB-R7943 Mesylate Stock Solution

This protocol is based on the molecular weight of 427.49 g/mol .

- Calculate the required mass: To prepare a 10 mM stock solution in 1 ml of DMSO, you will need:

- $\text{Mass (g)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 427.49 \text{ g/mol} = 0.0042749 \text{ g} = 4.27 \text{ mg}$
- Weigh the compound: In a chemical fume hood, carefully weigh 4.27 mg of **KB-R7943 mesylate** powder.
- Dissolve in DMSO: Add the weighed powder to a sterile microcentrifuge tube. Add 1 ml of DMSO to the tube.
- Ensure complete dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
- Aliquot and store: Aliquot the stock solution into smaller volumes (e.g., 20 μL) in sterile microcentrifuge tubes. Store at -20°C for short-term use or -80°C for long-term storage.[\[1\]](#)

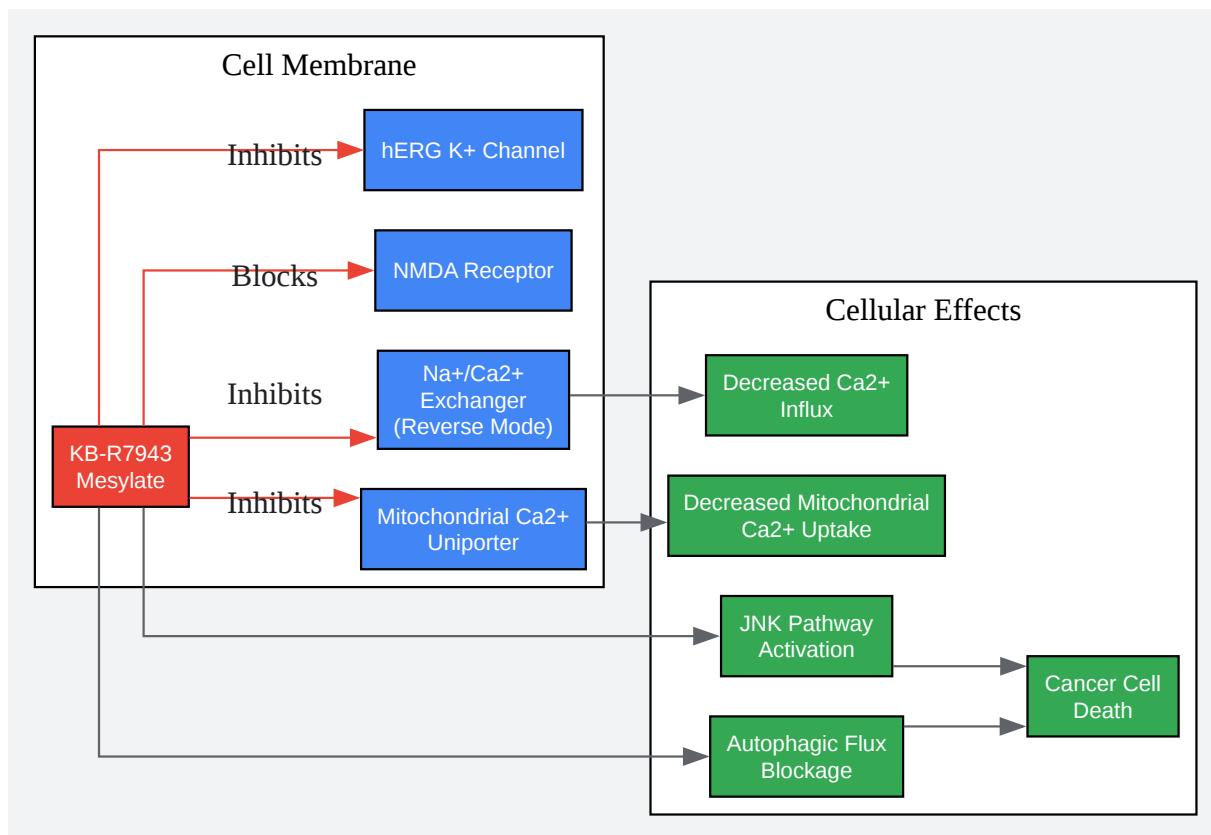
Quantitative Data Summary

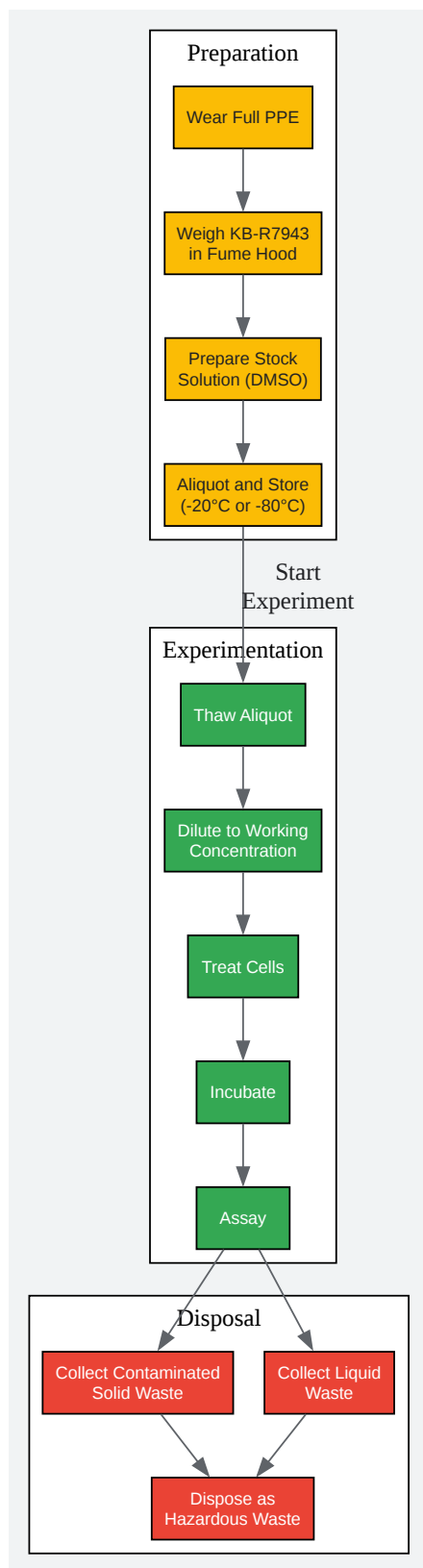
The following table summarizes the inhibitory concentrations (IC_{50}) of **KB-R7943 mesylate** against various targets.

Target	IC_{50} Value	Reference
Reverse Mode $\text{Na}^+/\text{Ca}^{2+}$ Exchanger (NCX)	0.7 μM	
Mitochondrial Ca^{2+} Uniporter (MCU)	5.5 μM	
hERG Potassium Channels	$\sim 89 \text{ nM}$	[1]
Native IKr	$\sim 120 \text{ nM}$	[1]
NMDA-induced cytosolic Ca^{2+} increase	$13.4 \pm 3.6 \mu\text{M}$	[1]
2,4-dinitrophenol-stimulated respiration	$11.4 \pm 2.4 \mu\text{M}$	[1]

Visualizations

Signaling Pathway of KB-R7943 Mesylate





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References

- 1. medchemexpress.com [medchemexpress.com]
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